

3,5-Difluoro-benzamidine molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Difluoro-benzamidine

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In-Depth Technical Guide: 3,5-Difluoro-benzamidine

This guide provides core technical data for **3,5-Difluoro-benzamidine**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Properties

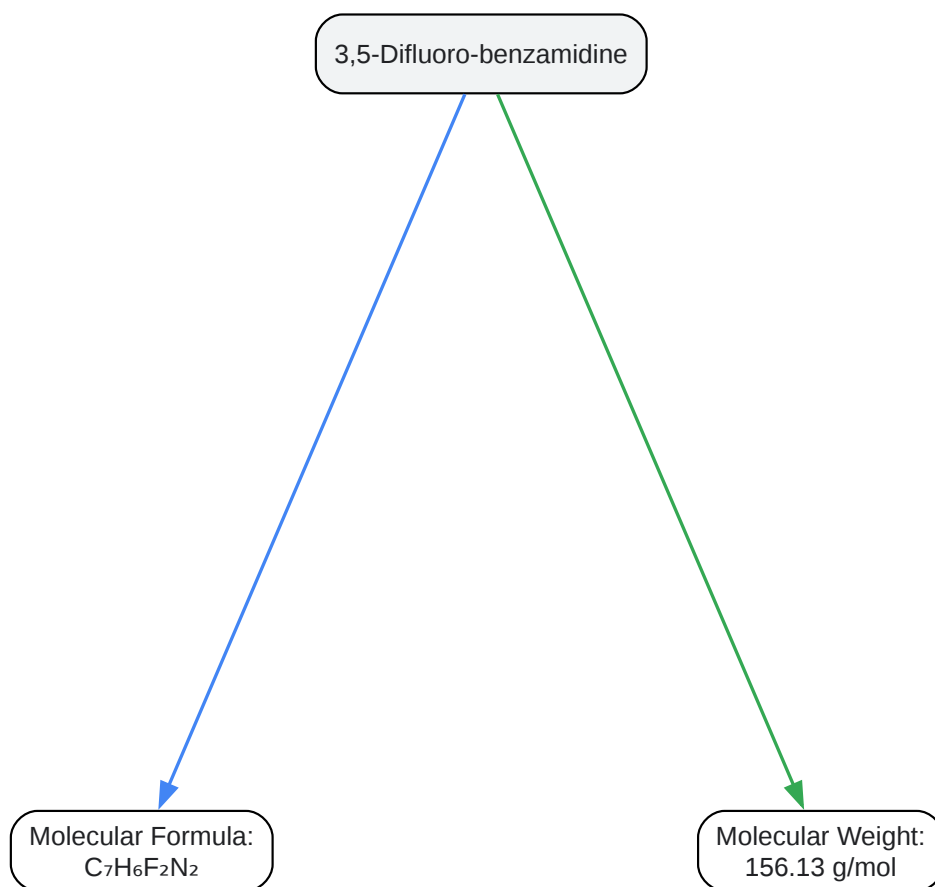
The fundamental molecular properties of **3,5-Difluoro-benzamidine** are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₇ H ₆ F ₂ N ₂ [1]
Molecular Weight	156.13 g/mol [1]
IUPAC Name	3,5-difluorobenzenecarboximidamide[1]
CAS Number	582307-06-0[1]

It is important to distinguish the base compound from its hydrochloride salt. The hydrochloride form, **3,5-Difluoro-benzamidine** hydrochloride, has a molecular formula of C₇H₆F₂N₂·HCl and a corresponding molecular weight of approximately 192.6 g/mol [2][3].

Structural and Relational Overview

The following diagram illustrates the basic chemical information for **3,5-Difluoro-benzamidine**.



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Caption: Core properties of **3,5-Difluoro-benzamidine**.

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References

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